

Benchmarking PINN Performance on Standard Physics Problems: A Comparative Guide

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Compound of Interest

Compound Name: *Pdic-NN*

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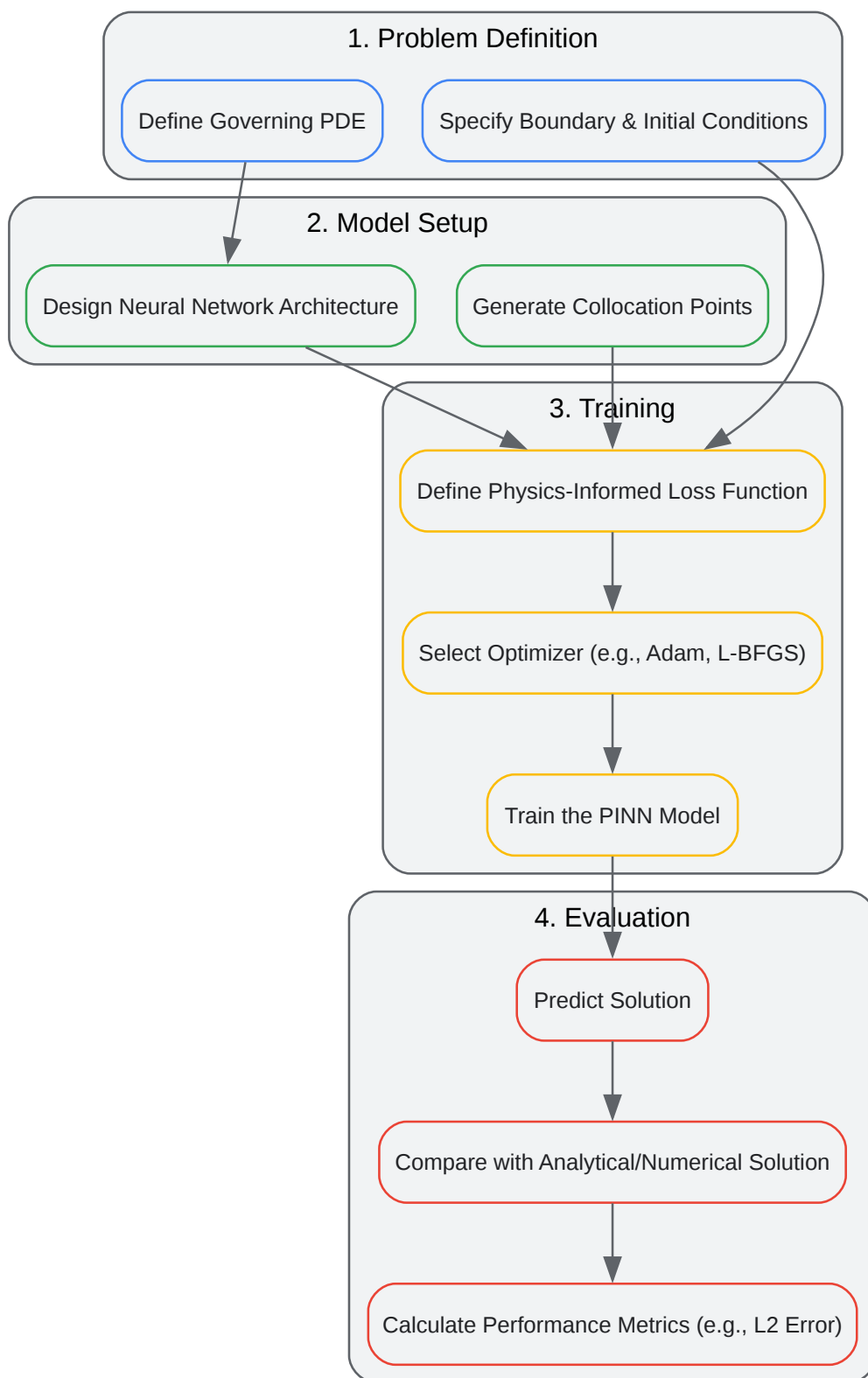
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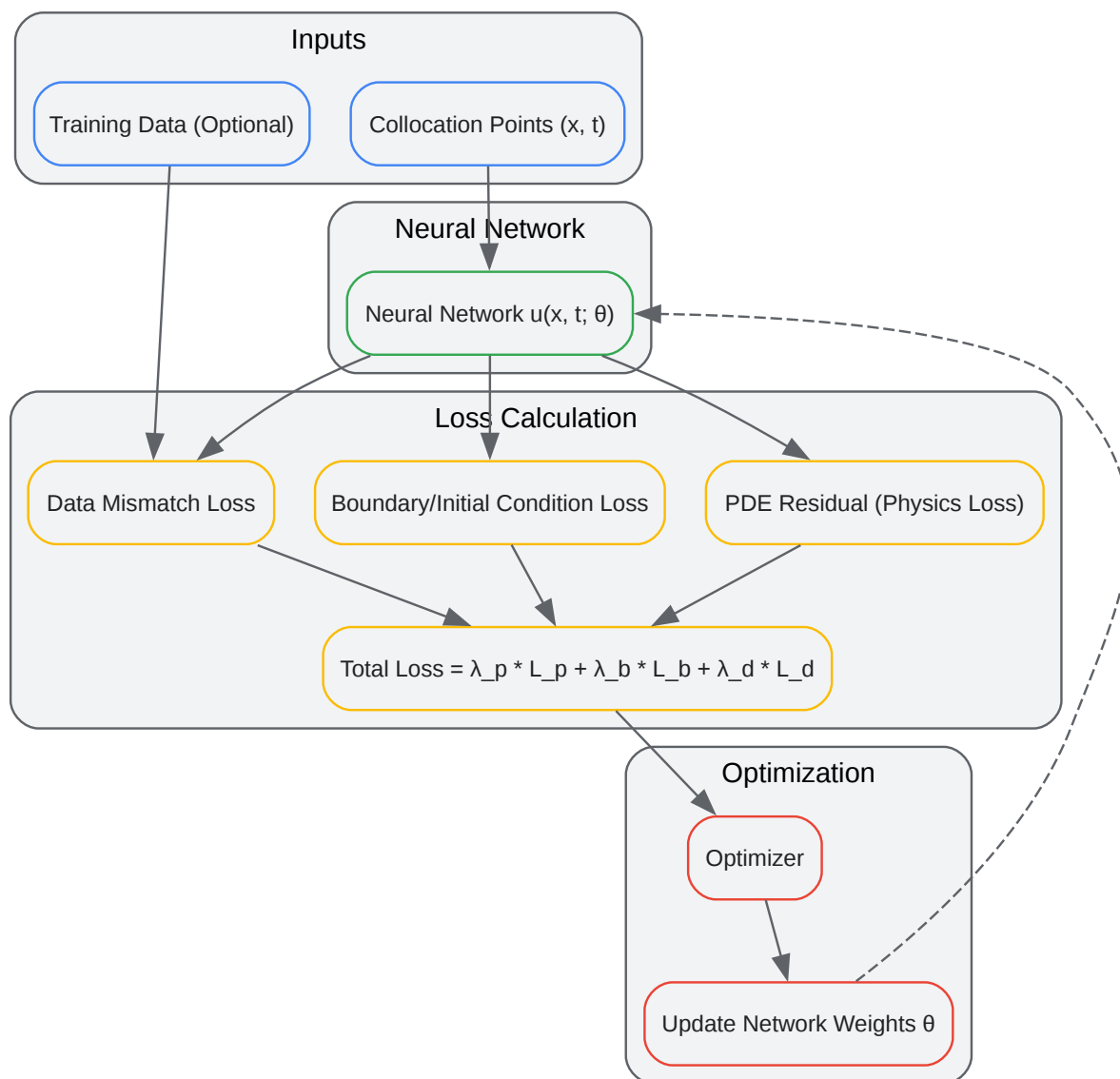
For Researchers, Scientists, and Drug Development Professionals

Physics-Informed Neural Networks (PINNs) have emerged as a powerful tool for solving partial differential equations (PDEs) that govern a wide array of physical phenomena.^{[1][2]} By integrating the underlying physical laws directly into the learning process of a neural network, PINNs offer a novel, data-efficient approach to scientific computing.^{[1][2]} This guide provides an objective comparison of PINN performance against traditional numerical methods and other PINN variants across a set of standard physics problems. The experimental data is presented in clearly structured tables, accompanied by detailed methodologies to ensure reproducibility.

The PINN Benchmarking Workflow

The process of benchmarking PINN performance involves a systematic workflow. This typically includes defining the physics problem through its governing PDEs and boundary/initial conditions, designing the neural network architecture, training the model by minimizing a loss function that includes both data and physics-based components, and finally, evaluating the model's performance against a known solution or another numerical method.





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References

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- [2. researchgate.net \[researchgate.net\]](#)
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